

# An In-depth Technical Guide to Cinnzeylanol (CAS: 62394-04-1)

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## Compound of Interest

Compound Name: Cinnzeylanol

Cat. No.: B15590407

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## Abstract

**Cinnzeylanol**, a pentacyclic diterpene isolated from the bark of *Cinnamomum zeylanicum*, presents significant potential in the development of novel insecticides. With a CAS number of 62394-04-1, this natural compound has demonstrated potent biological activity, particularly in the disruption of insect growth and development. This technical guide provides a comprehensive overview of the available research on **Cinnzeylanol**, focusing on its chemical properties, biological activity with a focus on its insecticidal effects, and the underlying mechanisms of action. Detailed experimental protocols, quantitative data, and visual representations of experimental workflows are included to facilitate further research and development.

## Chemical and Physical Properties

**Cinnzeylanol** is a complex diterpenoid with the molecular formula  $C_{20}H_{32}O_7$  and a molecular weight of 384.47 g/mol. Its structure was elucidated through X-ray analysis and chemical reactions.

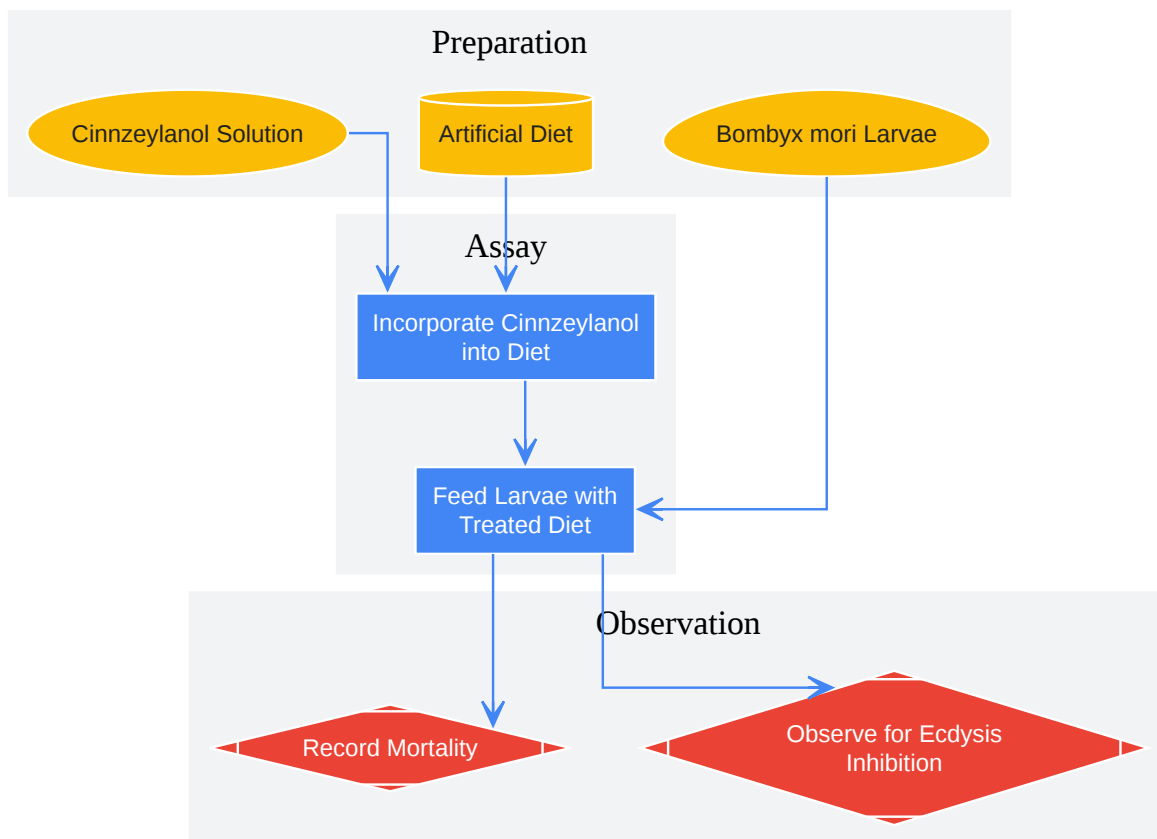
Property	Value	Reference
CAS Number	62394-04-1	General chemical databases
Molecular Formula	C <sub>20</sub> H <sub>32</sub> O <sub>7</sub>	Isogai et al., 1977
Molecular Weight	384.47 g/mol	General chemical databases
Appearance	Not specified in available literature	
Solubility	Not specified in available literature	

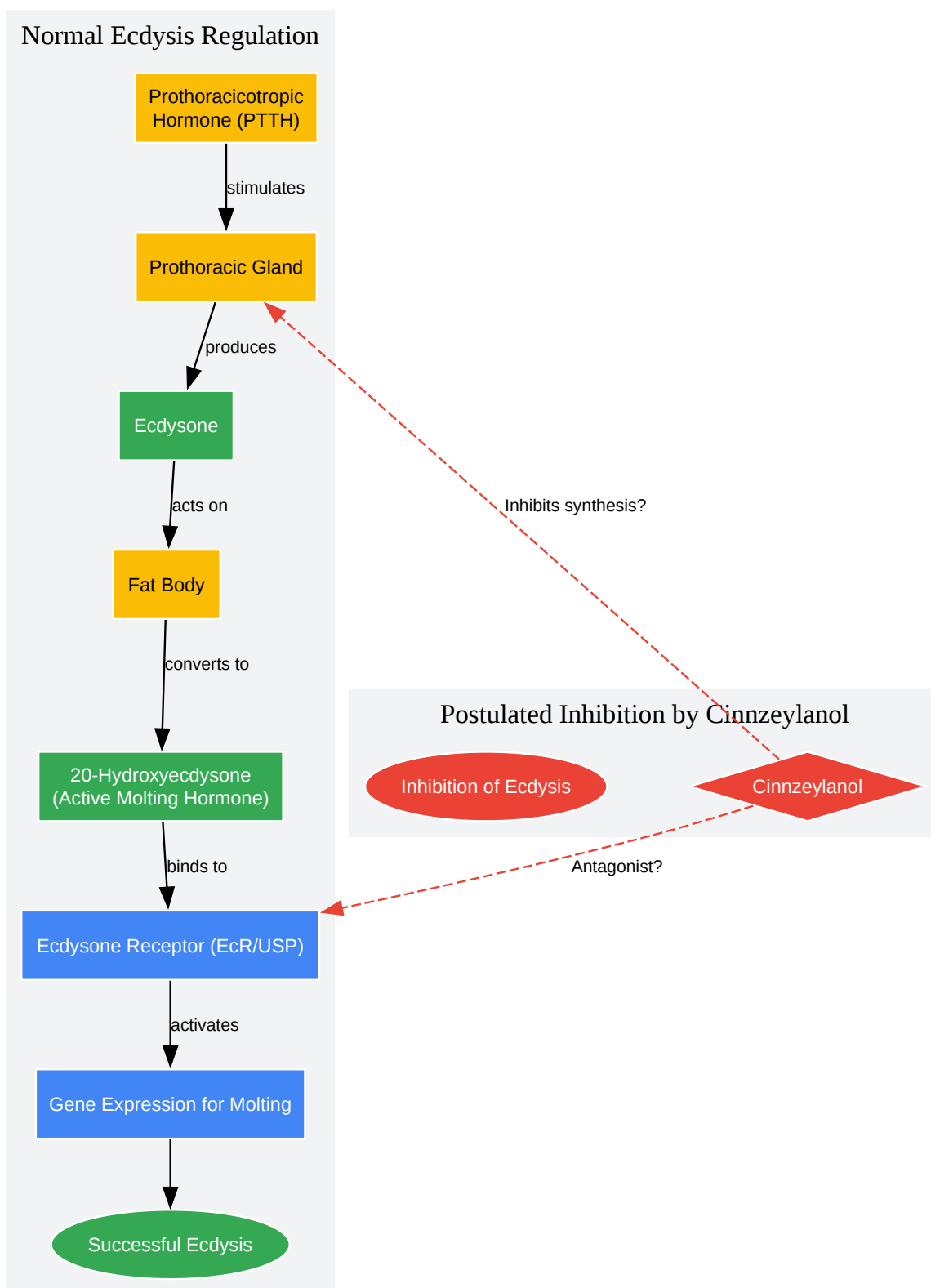
## Isolation and Purification

**Cinnzeylanol** is naturally present in the bark of *Cinnamomum zeylanicum*. The isolation process, as described in the foundational study by Isogai et al. (1977), involves the extraction of the dried bark followed by a series of chromatographic separations to yield the pure compound.

## Experimental Protocol: Isolation of Cinnzeylanol

- **Extraction:** The detailed protocol for the initial extraction of **Cinnzeylanol** from *Cinnamomum zeylanicum* bark is not fully available in the reviewed literature. Typically, this would involve maceration or Soxhlet extraction of the ground bark with an organic solvent like methanol or ethanol.
- **Fractionation:** The crude extract is then subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate or chloroform-methanol) to separate fractions based on polarity.
- **Purification:** Fractions containing **Cinnzeylanol**, identified by thin-layer chromatography (TLC), are combined and further purified by repeated column chromatography or preparative high-performance liquid chromatography (HPLC) to yield pure **Cinnzeylanol**.





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- To cite this document: BenchChem. [An In-depth Technical Guide to Cinnzeylanol (CAS: 62394-04-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15590407#cinnzeylanol-cas-number-62394-04-1-research]

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